A Technical Guide to the Physical Characteristics of Cymoxanil-d3 Powder

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Compound of Interest

Compound Name:	*Cymoxanil-d3*
Cat. No.:	*B15556301*

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This technical guide provides a comprehensive overview of the known physical characteristics of **Cymoxanil-d3** powder. Given that **Cymoxanil-d3** is a deuterated analog of Cymoxanil, and is primarily used as an internal standard, detailed physical property data for the d3 variant is limited. Therefore, this guide presents available data for **Cymoxanil-d3** alongside the more extensively characterized physical properties of its non-deuterated counterpart, Cymoxanil. The physical properties of deuterated compounds are generally very similar to their non-deuterated forms. This guide also outlines detailed experimental protocols for the characterization of key physical properties of a powder, which are applicable to **Cymoxanil-d3**.

Overview of **Cymoxanil-d3**

Cymoxanil-d3 is the deuterium-labeled version of Cymoxanil, a fungicide of the cyanoacetamide class.[1] Its primary application in a research and development setting is as an internal standard for the quantification of Cymoxanil in various matrices using mass spectrometry-based methods, such as GC-MS or LC-MS.[2][3]

Physical and Chemical Properties

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The following tables summarize the known quantitative and qualitative physical and chemical properties of **Cymoxanil-d3** and Cymoxanil.

Table 1: General and Chemical Properties

Property	Cymoxanil-d3	Cymoxanil
Chemical Name	(E)-2-(3-ethylureido)-N-(methoxy-d3)-2-oxoacetimidoyl cyanide[3]	2-cyano-N-[(ethylamino)carbonyl]-2-(methoxyimino)acetamide[4]
Synonym(s)	1-(2-Cyano-2-methoxy-d3-iminoacetyl)-3-ethylurea[2][3]	1-(2-Cyano-2-methoxyiminoacetyl)-3-ethylurea, DPX-3217[4]
Molecular Formula	$C_7H_7D_3N_4O_3$[2][3]	$C_7H_{10}N_4O_3$[4]
Molecular Weight	201.2 g/mol [2][3]	198.2 g/mol [4]
CAS Number	2140803-92-3[2][3]	57966-95-7[5]

Table 2: Physical Characteristics

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Property	Cymoxanil-d3	Cymoxanil
Physical State	Solid[2][3]	White to pale pink crystalline solid[6][7]
Appearance	Data not available	Peach-colored solid[8]
Melting Point	Data not available	159-161 °C[5][8]
Solubility	Slightly soluble in Chloroform and Methanol[2][3]	In water: 890 mg/kg (pH 5, 20 °C)[8]. In organic solvents (g/L at 20 °C): Acetone 62.4, Acetonitrile 57.0, Dichloromethane 133.0, Ethyl acetate 28.0, Hexane 0.037, Methanol 22.9, Toluene 5.29, n-octanol 1.43[8]
Stability	≥ 4 years[2]	Hydrolytically unstable in neutral to alkaline conditions. DT_{50} values: 148 days (pH 5), 34 hours (pH 7), 31 minutes (pH 9).[8]
pKa	Data not available	9.7[9]
Log P	Data not available	0.59 (pH 5), 0.67 (pH 7)[8]

Experimental Workflow for Physical Characterization

The following diagram illustrates a typical workflow for the comprehensive physical characterization of a powder substance like **Cymoxanil-d3**.

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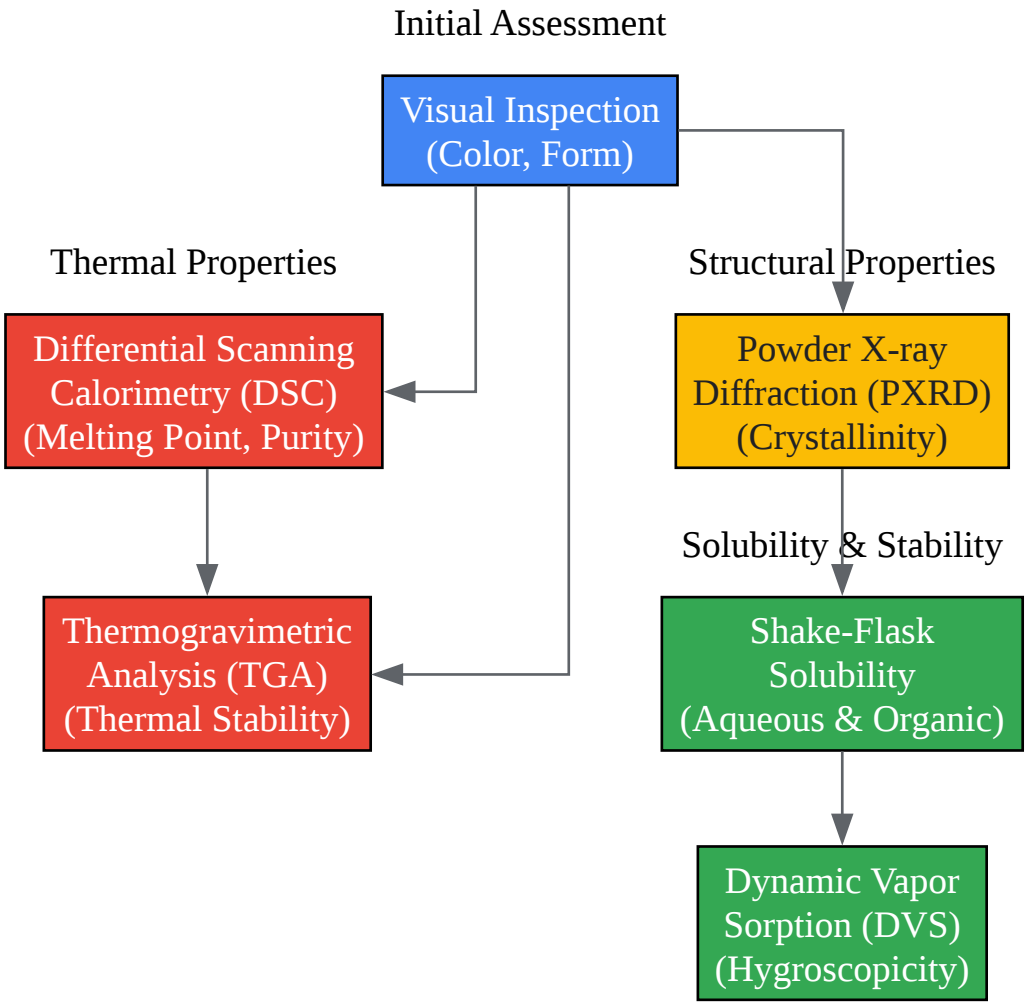

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